

solubility of Amino-PEG24-Boc in DMSO and other organic solvents

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Compound of Interest

Compound Name: Amino-PEG24-Boc

Cat. No.: B6590548

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Solubility Profile of Amino-PEG24-Boc: A Technical Guide

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **Amino-PEG24-Boc**, a heterobifunctional PROTAC linker. The information is targeted towards researchers, scientists, and drug development professionals who utilize this molecule in their experimental workflows.

Amino-PEG24-Boc, with its polyethylene glycol (PEG) spacer, is designed to offer hydrophilicity, which generally translates to good solubility in aqueous solutions and polar organic solvents. The Boc protecting group, however, introduces a non-polar characteristic that influences its solubility profile.

Quantitative Solubility Data

The solubility of **Amino-PEG24-Boc** has been determined in dimethyl sulfoxide (DMSO), a common solvent in drug discovery and development for creating stock solutions.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
Dimethyl Sulfoxide (DMSO)	116.67	97.03	Requires sonication for dissolution. The hygroscopic nature of DMSO can significantly affect solubility; it is recommended to use newly opened DMSO. [1]

Qualitative assessments indicate that **Amino-PEG24-Boc** is also soluble in other organic solvents such as methylene chloride, acetonitrile, and N,N-Dimethylacetamide (DMAC), as well as in water.[\[2\]](#) However, specific quantitative data for these solvents are not readily available in the public domain. The hydrophilic PEG spacer is a key contributor to its solubility in aqueous media.[\[3\]](#)

Experimental Protocol: Determination of Solubility

The following is a generalized experimental protocol for determining the solubility of a compound like **Amino-PEG24-Boc**, based on the widely used shake-flask method.[\[4\]](#) This method is a reliable approach to ascertain the equilibrium solubility of a substance in a given solvent.

Materials:

- **Amino-PEG24-Boc**
- Selected organic solvents (e.g., DMSO, Dichloromethane, Acetonitrile, Water)
- Analytical balance
- Vials with screw caps

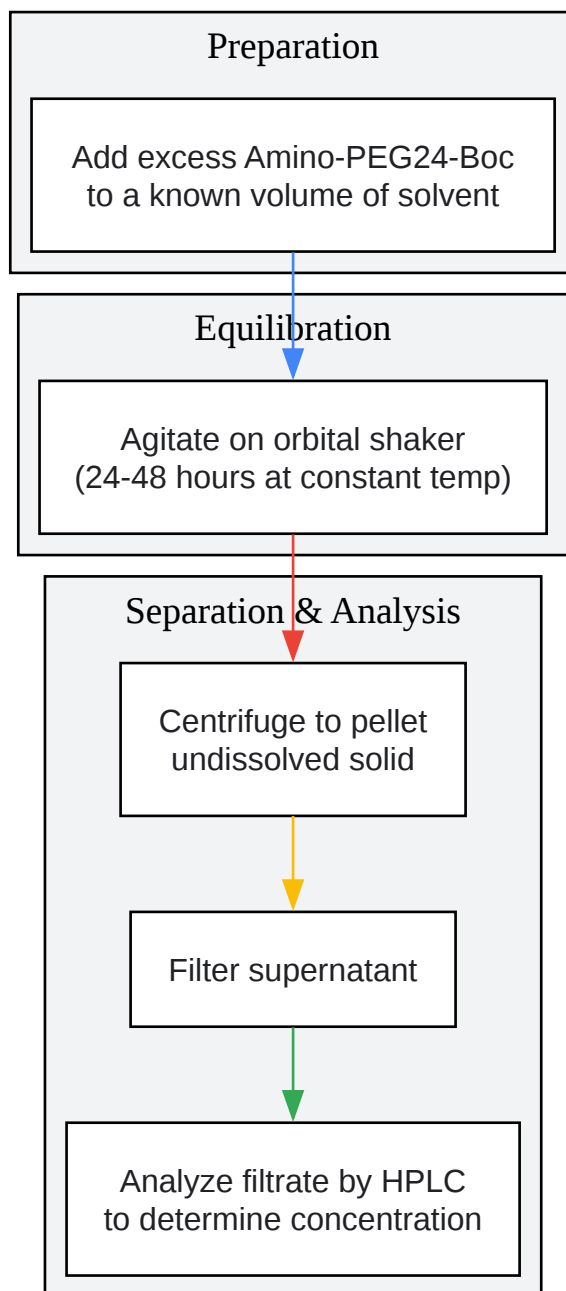
- Orbital shaker with temperature control
- Centrifuge
- Syringes and syringe filters (e.g., 0.22 μm)
- High-Performance Liquid Chromatography (HPLC) or other suitable analytical instrumentation

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **Amino-PEG24-Boc** to a known volume of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
- **Equilibration:** Place the vials on an orbital shaker in a temperature-controlled environment (e.g., 25 °C). Agitate the samples for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.
- **Phase Separation:** After the equilibration period, centrifuge the vials at a high speed to pellet the undissolved solid.
- **Sample Collection:** Carefully withdraw the supernatant using a syringe, ensuring no solid particles are disturbed.
- **Filtration:** Filter the collected supernatant through a syringe filter (e.g., 0.22 μm) to remove any remaining microscopic particles.
- **Quantification:** Analyze the clear filtrate using a validated analytical method, such as HPLC, to determine the concentration of dissolved **Amino-PEG24-Boc**. A standard curve of known concentrations should be prepared to accurately quantify the solubility.
- **Calculation:** The determined concentration represents the equilibrium solubility of **Amino-PEG24-Boc** in the specific solvent at the tested temperature.

Visualizing the Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining solubility.

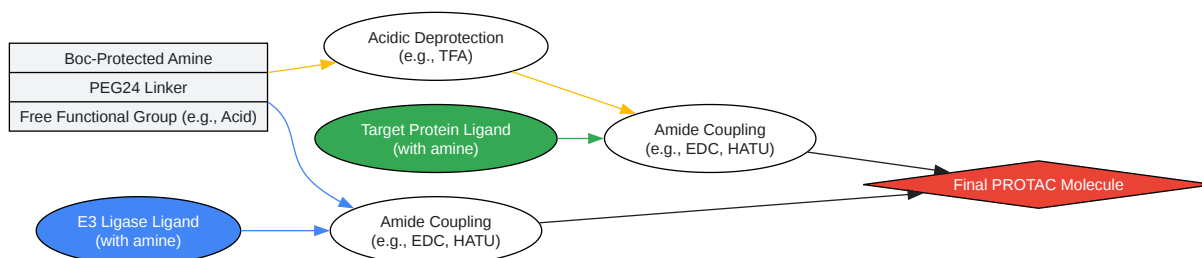


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Shake-flask method for solubility determination.

Logical Relationship in PROTAC Synthesis

Amino-PEG24-Boc serves as a linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs). The following diagram outlines the logical relationship of its functional groups in this process.



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Role of **Amino-PEG24-Boc** in PROTAC assembly.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. vectorlabs.com [vectorlabs.com]
- 3. t-Boc-N-amido-PEG24-acid, 187848-68-6 | BroadPharm [broadpharm.com]
- 4. benchchem.com [benchchem.com]
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